

# cyazofamid isomeric impurity identification characterization

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## Compound Focus: Cyazofamid

CAS No.: 120116-88-3

Cat. No.: S633182

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## The Isomeric Impurity of Cyazofamid

A recent study specifically identified and characterized an isomeric impurity in the fungicide **Cyazofamid** [1]. The key details of this impurity are as follows:

Feature	Description
Chemical Name	5-chloro-2-cyano- <i>N,N</i> -dimethyl-4- <i>p</i> -tolylimidazole-1-sulfonamide [1]
Structural Relationship	Isomer of Cyazofamid (positional isomer) [1]
Key Structural Difference	The <i>N,N</i> -dimethylsulfonamide group is attached to the nitrogen of the imidazole ring adjacent to the chloride group, whereas in the active ingredient, it is attached to the nitrogen adjacent to the <i>p</i> -tolyl group [1].
Formation	Formed as a by-product during the synthesis of Cyazofamid, specifically during the reaction of the intermediate imidazole with <i>N,N</i> -dimethylsulfamoyl chloride [1].

## Experimental Protocols for Identification and Characterization

The researchers employed a multi-technique analytical approach to conclusively identify the impurity.

### Isolation and Separation

- **Technique:** High-Performance Liquid Chromatography (HPLC)
- **Protocol:** The reaction mixture was monitored using intermittent HPLC analysis, which indicated the formation of the impurity during the synthesis [1].
- **Isolation:** The impurity was isolated from the mixture using **preparative HPLC** for further characterization [1].

### Structural Elucidation

The following techniques were used to determine the precise molecular structure of the impurity [1]:

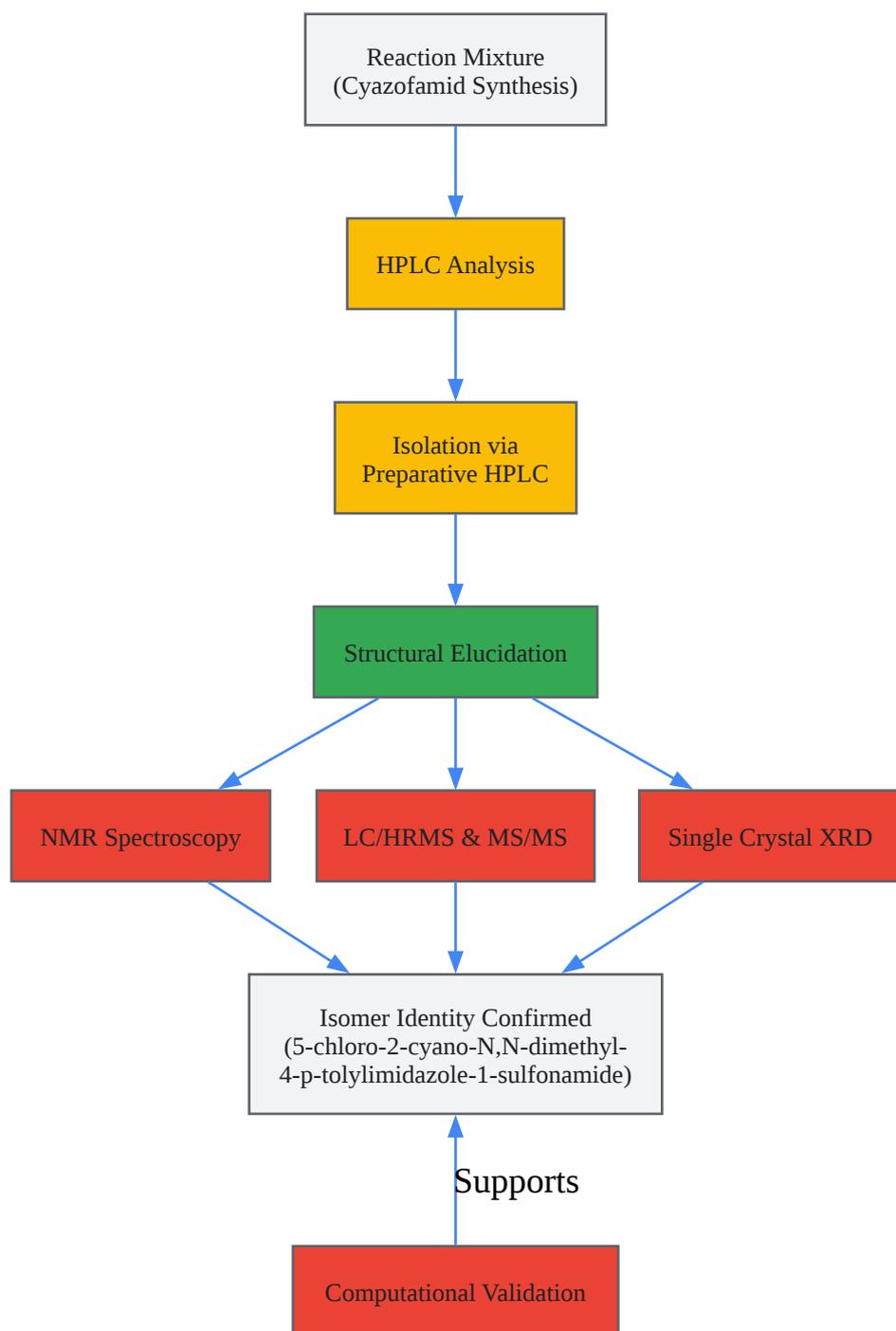
Technique	Application & Key Outcomes
Liquid Chromatography/High-Resolution Mass Spectrometry (LC/HRMS)	Determined the exact mass and elemental composition of the impurity.
Tandem Mass Spectrometry (MS/MS)	Provided fragmentation patterns to infer structural motifs and confirm the molecular formula.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Elucidated the molecular backbone, connectivity of atoms, and the spatial environment of nuclei (e.g., confirming the position of the sulfonamide group on the imidazole ring).
Single Crystal X-Ray Diffraction (XRD)	Provided definitive, three-dimensional atomic-level confirmation of the molecular structure and the position of the sulfonamide group relative to the chloride on the imidazole ring.

## Computational Validation

- **Technique:** Computational studies were performed to model the impurity's structure and energetics.
- **Outcome:** These studies provided supporting evidence for the formation of the identified isomer and helped rule out other possible isomeric structures [1].

## Experimental Workflow for Impurity Profiling

The following diagram illustrates the logical workflow from discovery to confirmation, integrating the techniques described above:



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This workflow demonstrates a standard yet powerful approach for identifying unknown impurities, moving from detection and isolation to definitive structural confirmation.

## Key Takeaways for Professionals

- **Significance of Impurity Profiling:** Identifying and characterizing structurally related impurities is crucial for assessing the safety, efficacy, and environmental impact of pesticides and other fine chemicals [1] [2].
- **Power of Orthogonal Techniques:** The combination of separation science (HPLC), spectroscopic methods (NMR, MS), and definitive structural analysis (XRD) is essential for unambiguous identification, especially for isomers that are structurally very similar [1].
- **Advanced Tools:** Software tools like **SIRIUS/ZODIAC** can be leveraged for de novo molecular formula identification and elucidating structurally related impurities in complex mixtures, which is particularly valuable when impurities lack CAS numbers or are previously unreported [2].

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## References

1. and Identification of the Characterization of the... Isomeric Impurity [pubmed.ncbi.nlm.nih.gov]
2. Potential risk of impurities in pesticides: Elucidating ... [bright-giant.com]

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